

Aurantiol: A Comprehensive Technical Guide to its Physical Properties

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the physical properties of **Aurantiol**, a widely used fragrance ingredient. This document details its viscosity and solubility characteristics, outlines experimental protocols for their measurement, and presents a visual representation of its synthesis pathway. All quantitative data is summarized in structured tables for clarity and ease of comparison.

Core Physical Properties of Aurantiol

Aurantiol, a Schiff base formed from the condensation of hydroxycitronellal and methyl anthranilate, is a viscous liquid with a characteristic sweet, floral, orange-blossom scent.[1][2] Its physical state is consistently described as a yellow to orange-red, viscous to very viscous liquid.[2][3][4]

Quantitative Physical Data

The following table summarizes the key physical properties of **Aurantiol** based on available data.



Property	Value	Temperature (°C)	Reference
Appearance	Yellow to orange-red sticky liquid	Ambient	[5]
Density	$1.01 \pm 0.1 \text{ g/cm}^3$ (Predicted)	Not Specified	[3]
0.9 g/cm ³	20	[6]	_
1.052 g/mL	Not Specified	[7][8]	
1.06 g/cm ³	Not Specified	[4]	
Specific Gravity	1.0	Not Specified	[9]
1.054	Not Specified	[7][8]	
Refractive Index	1.540 - 1.552	20	[6]
1.530 - 1.550	20	[10]	
1.543	Not Specified	[7][8]	
Boiling Point	445.7 °C at 760 mmHg (Predicted)	Not Specified	[3][11]
162 °C	Not Specified	[6][12]	
161 - 163 °C	Not Specified	[10]	_
Flash Point	>93 °C	Not Specified	[5][11]
97 °C	Not Specified	[3]	
153 °C	Not Specified	[13]	_
140 °C	Not Specified	[6]	_
Vapour Pressure	0.004 hPa	20	[13]
logP (o/w)	4.8 (OECD 117)	Not Specified	[13]
5.417 (est)	Not Specified	[3]	
Molecular Formula	C18H27NO3	[3][14]	_
			_



305.41 g/mol [3]

Viscosity

While consistently described as a "viscous" or "very viscous" liquid, a specific quantitative viscosity value for **Aurantiol** is not readily available in the surveyed literature.[2][3][4] The high viscosity is a notable characteristic, often necessitating dilution for practical handling in fragrance formulations.[4][15]

Solubility

Aurantiol exhibits solubility in a range of organic solvents commonly used in the fragrance and cosmetic industries. Its solubility profile is summarized below.

Solvent	Solubility	Reference
Water	Almost insoluble; Slightly soluble (3.603 mg/L @ 25 °C, est.)	[3][16]
Alcohol (Ethanol)	Soluble	[3][16]
Fixed Oils	Soluble	[3]
Mineral Oil	Slightly soluble	[3]
Glycerol	Slightly soluble	[3]
Propylene Glycol	Poorly soluble	[3]
Dipropylene Glycol (DPG)	Soluble (often used as a diluent)	[15]
Paraffin Oil	Insoluble	[16]

Experimental Protocols

Detailed experimental protocols for the synthesis and characterization of **Aurantiol**'s physical properties are crucial for reproducible research and development.



Synthesis of Aurantiol

Aurantiol is synthesized via a condensation reaction between hydroxycitronellal and methyl anthranilate.[7][8]

Materials:

- Hydroxycitronellal
- · Methyl anthranilate

Procedure:

- Accurately weigh equimolar amounts of hydroxycitronellal and methyl anthranilate.
- Combine the reactants in a suitable reaction vessel.
- Heat the mixture to approximately 90-110 °C with stirring.[7]
- Maintain the reaction temperature for a period of 30 minutes to 1 hour to ensure the completion of the condensation reaction.[7][8]
- During the reaction, water is formed as a byproduct and should be removed, as its presence can lead to turbidity.[2]
- The resulting product is **Aurantiol**, a viscous liquid.

Measurement of Physical Properties

Density and Specific Gravity: The density and specific gravity of **Aurantiol** can be determined using a pycnometer.[8]

Refractive Index: A refractometer is used to measure the refractive index of Aurantiol.[8]

Viscosity Measurement (General Protocol)

Given the viscous nature of **Aurantiol**, a rotational viscometer is a suitable instrument for determining its viscosity.[10][17][18][19]



Equipment:

- Rotational Viscometer (e.g., Brookfield type)
- Appropriate spindle for viscous liquids
- Temperature-controlled water bath

Procedure:

- Ensure the viscometer is calibrated using a standard fluid of known viscosity.[17]
- Place a sample of Aurantiol in a suitable container and allow it to equilibrate to the desired temperature in the water bath. Temperature control is critical as viscosity is highly temperature-dependent.[20]
- Select a spindle and rotational speed appropriate for the expected viscosity of Aurantiol. For high viscosity liquids, a smaller spindle and lower speed are generally used.[20]
- Immerse the spindle into the **Aurantiol** sample to the indicated depth.[17]
- Start the viscometer and allow the reading to stabilize.
- Record the torque reading and convert it to a dynamic viscosity value (in mPa·s or cP) using the instrument's calibration chart or software.

Solubility Determination (General Protocol)

The shake-flask method is a standard and reliable technique for determining the solubility of a substance in a given solvent.[1][21][22][23][24]

Equipment:

- Analytical balance
- Shake-flask or sealed vials
- · Constant temperature shaker or incubator



- Filtration apparatus (e.g., syringe filters)
- Analytical instrument for quantification (e.g., UV-Vis spectrophotometer, HPLC)

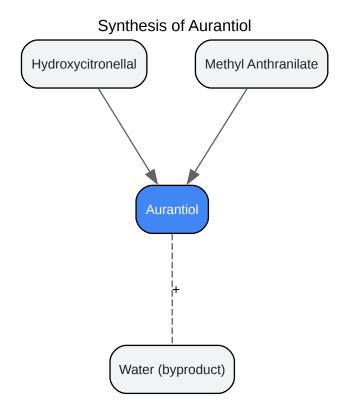
Procedure:

- Prepare a series of vials for each solvent to be tested.
- Add a measured volume of the solvent to each vial.
- Add an excess amount of Aurantiol to each vial to create a saturated solution.
- Seal the vials and place them in a constant temperature shaker for an extended period (e.g., 24-48 hours) to ensure equilibrium is reached.[21][24]
- After shaking, allow the vials to stand to let any undissolved **Aurantiol** settle.
- Carefully withdraw a sample from the supernatant and filter it to remove any solid particles.
- Quantify the concentration of Aurantiol in the filtered solvent using a pre-calibrated analytical method.
- The determined concentration represents the solubility of Aurantiol in that solvent at the specified temperature.

Visualizations Synthesis of Aurantiol

The following diagram illustrates the condensation reaction for the synthesis of **Aurantiol**.





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Caption: Condensation reaction of Hydroxycitronellal and Methyl Anthranilate to form **Aurantiol**.

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